

comparative metabolic pathways 2-FA vs methamphetamine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

Cat. No.: S600596

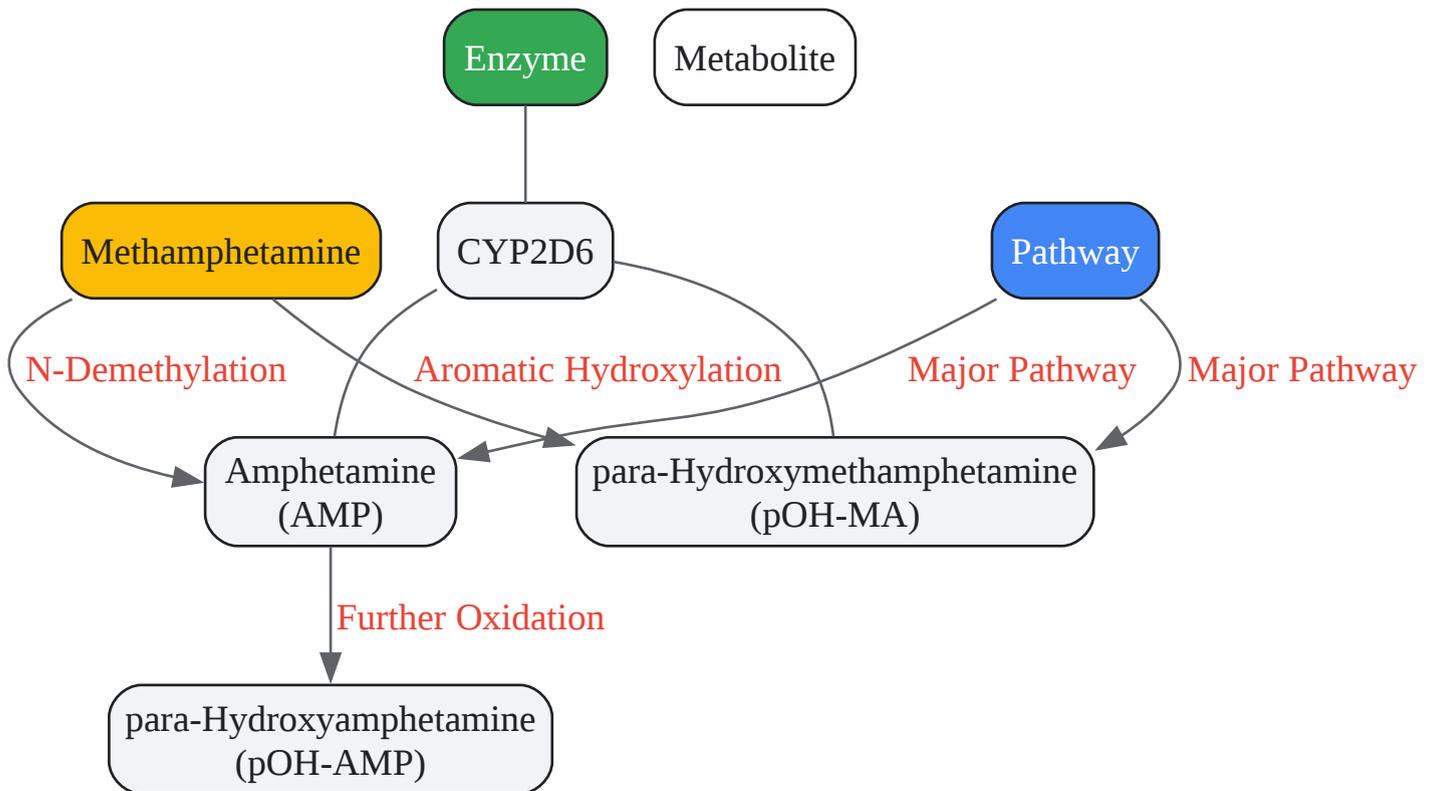
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The Metabolic Pathway of Methamphetamine

Methamphetamine is metabolized in the human body primarily through two major pathways [1] [2] [3]. The table below summarizes the key metabolic routes and the enzymes involved.

Metabolite	Metabolic Pathway	Primary Enzyme(s) Involved	Key Quantitative Findings (Urinary Excretion)
Amphetamine (AMP)	N-demethylation [1] [3]	CYP2D6 [4] [3]	2-7% of dose excreted; conversion is stereoselective (S-(+) > R-(-)) [1].
para-Hydroxymethamphetamine (pOH-MA)	Aromatic hydroxylation [1] [3]	CYP2D6 [4]	8-11% of dose excreted; less affected by stereoselectivity [1].
Unchanged Methamphetamine	Renal excretion [3]	N/A	30-54% of an oral dose is excreted unchanged in urine [3]. Stereoselective, with more R-(-)-MA excreted than S-(+)-MA [1].

The following diagram illustrates the main metabolic pathways of methamphetamine based on the data above:



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Experimental Protocol for Metabolic Studies

The data on methamphetamine's metabolism was characterized using a rigorous clinical study design and bioanalytical methods [1]. Here is a summary of the key methodological aspects:

- **Study Design:** A placebo-controlled, double-blind, crossover study in humans.
- **Dosing:** Subjects received intravenous doses of S-(+)-MA (0.25 and 0.5 mg/kg), R-(-)-MA (0.25 and 0.5 mg/kg), and racemic MA (0.5 mg/kg).
- **Sample Collection:** Plasma and urine samples were collected at predetermined time points up to 48 hours post-dosing.
- **Bioanalysis:**
 - **Technique:** Gas chromatography-mass spectrometry (GC-MS).
 - **Sample Prep:** Methamphetamine and amphetamine in urine were extracted and derivatized to trifluoroacetyl derivatives. The metabolites pOH-MA and pOH-AMP were converted to their

- trifluoroacetyl amide, para-methyl ether derivatives.
- **Chiral Separation:** Achieved using a Restek β -DEXcst chiral column with temperature programming.
- **Detection:** Isobutane chemical-ionization GC-MS.
- **Data Analysis:** Pharmacokinetic parameters were calculated using non-compartmental models in WinNonlin software.

Important Note on 2-FA Research

The lack of metabolic data for 2-FA highlights a critical gap in scientific literature. While it is structurally similar to amphetamine, the introduction of a fluorine atom can significantly alter a compound's metabolic fate and toxicological profile [5]. **Any assumptions about its metabolism based on methamphetamine or amphetamine are speculative and not supported by current evidence.**

For a reliable comparison, you would need to consult specialized scientific databases or await the publication of original research studies on 2-FA.

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References

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To cite this document: Smolecule. [comparative metabolic pathways 2-FA vs methamphetamine]. Smolecule, [2026]. [Online PDF]. Available at:

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